

Physical properties of 1-Bromo-4-nitrobenzene (melting point, boiling point)

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Compound of Interest

Compound Name: 1-Bromo-4-nitrobenzene

Cat. No.: B128438

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An In-depth Technical Guide to the Physical Properties of **1-Bromo-4-nitrobenzene**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-Bromo-4-nitrobenzene is a pivotal intermediate in the synthesis of a wide array of organic compounds, finding significant application in the pharmaceutical and fine chemical industries. An accurate understanding of its physical properties, particularly its melting and boiling points, is fundamental for its purification, handling, and subsequent chemical transformations. This technical guide provides a comprehensive overview of these properties and details the experimental protocols for their precise determination.

Physical Properties

The principal physical properties of **1-Bromo-4-nitrobenzene** are summarized below. It is important to note that the reported values can exhibit slight variations depending on the purity of the sample and the specific experimental conditions employed.

Physical Property	Value (°C)	Value (°F)
Melting Point	122 - 128 °C[1]	251.6 - 262.4 °F
Boiling Point	255 - 256 °C[2][3]	491 - 492.8 °F[2]

Experimental Protocols

The following sections detail the standard laboratory procedures for the determination of the melting and boiling points of **1-Bromo-4-nitrobenzene**.

Melting Point Determination (Capillary Method)

The melting point of a crystalline solid is the temperature at which it transitions from the solid to the liquid phase. For a pure substance, this occurs over a very narrow temperature range.

Materials:

- **1-Bromo-4-nitrobenzene** (crystalline solid)
- Melting point apparatus (e.g., Mel-Temp, DigiMelt)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- **Sample Preparation:** Ensure the **1-Bromo-4-nitrobenzene** sample is completely dry and has been finely pulverized using a mortar and pestle to ensure uniform heat transfer.^[4]
- **Loading the Capillary Tube:** Introduce a small amount of the powdered sample into the open end of a capillary tube.
- **Packing the Sample:** Tap the sealed end of the capillary tube gently on a solid surface to tightly pack the sample at the bottom. The final packed sample height should be approximately 2-3 mm.^[3]
- **Measurement:**
 - Insert the capillary tube into the heating block of the melting point apparatus.

- If the approximate melting point is known, heat the sample at a rapid rate to a temperature about 15-20°C below the expected melting point.[5]
- Subsequently, reduce the heating rate to approximately 1-2°C per minute to allow for thermal equilibrium.[6]
- Carefully observe the sample through the eyepiece.
- Record the temperature at which the first droplet of liquid is observed.[4]
- Record the temperature at which the entire sample has completely liquefied.
- Reporting: The melting point should be reported as a range between the temperature of initial and final melting. A narrow melting range is indicative of a high degree of purity.[6]

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. As **1-Bromo-4-nitrobenzene** is a solid at ambient temperature, its boiling point is determined at elevated temperatures.

Materials:

- **1-Bromo-4-nitrobenzene**
- Distillation apparatus (including a distilling flask, condenser, receiving flask, and thermometer)
- Heating mantle or oil bath
- Boiling chips

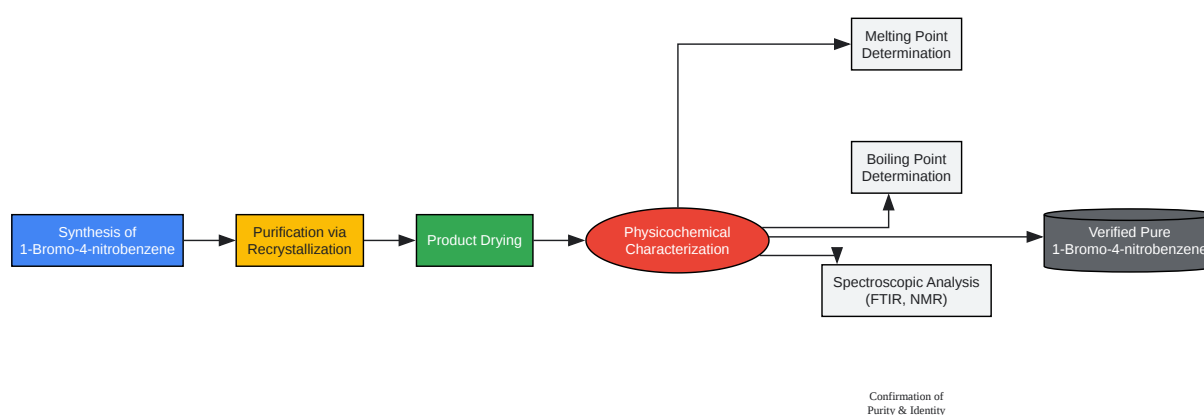
Procedure:

- Apparatus Assembly: Set up the distillation apparatus in a fume hood. Place the **1-Bromo-4-nitrobenzene** sample and a few boiling chips in the distilling flask to ensure smooth boiling.
- Heating: Gradually heat the distilling flask using a heating mantle or an oil bath.

- Vaporization and Condensation: As the temperature increases, the solid will melt, and the liquid will begin to boil. The resulting vapor will travel into the condenser, where it will be cooled and revert to a liquid, which is then collected in the receiving flask.
- Temperature Measurement: The thermometer bulb should be positioned so that its upper end is level with the bottom of the side-arm of the distilling flask. The boiling point is the temperature at which a constant stream of distillate is collected, and the temperature reading on the thermometer remains stable.[7]

Workflow for Physicochemical Characterization

The following diagram outlines a standard workflow for the synthesis, purification, and subsequent physicochemical characterization of **1-Bromo-4-nitrobenzene**.



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Caption: A typical workflow for the synthesis and characterization of **1-Bromo-4-nitrobenzene**.

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